

Application Note: GC-MS Analysis of Volatile Nitrosamines in Vortioxetine

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1] Regulatory agencies worldwide have implemented stringent guidelines for the monitoring and control of these impurities in active pharmaceutical ingredients (APIs) and finished drug products. Vortioxetine, an antidepressant, is susceptible to the formation of nitrosamine impurities, particularly **N-nitroso-vortioxetine**, a nitrosamine drug substance related impurity (NDSRI).[2][3] This application note provides a detailed protocol for the analysis of volatile nitrosamines in vortioxetine using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and sensitive analytical technique for this purpose.[1]

Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used technique for the separation, identification, and quantification of volatile and semi-volatile compounds. For enhanced selectivity and to meet the low detection limits required by regulatory bodies, tandem mass spectrometry (GC-MS/MS) is often employed.[1][4] This

document outlines a comprehensive workflow, from sample preparation to data analysis, for the determination of nitrosamines in vortioxetine.

Experimental Protocols

Sample Preparation

The choice of sample preparation method depends on the solubility of the vortioxetine sample. Both a direct injection and a liquid-liquid extraction method are presented below. It is crucial to minimize sample exposure to air and light to prevent the formation or degradation of nitrosamines.[4][5] The use of amber glassware is recommended.[4]

Method A: Direct Dissolution (for samples soluble in organic solvents)[6]

- Weigh 100-500 mg of the vortioxetine drug substance or ground tablets into a suitable centrifuge tube.
- Add a known volume (e.g., 5 mL) of dichloromethane.
- Add the internal standard solution.
- Vortex for 20 minutes to ensure complete dissolution or extraction.
- Centrifuge at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.2 μ m syringe filter into a GC vial for analysis.[6]

Method B: Liquid-Liquid Extraction (for water-soluble samples)[1][6]

- Weigh 100-500 mg of the vortioxetine sample into a centrifuge tube.
- Dissolve the sample in a known volume (e.g., 8 mL) of 1 M sodium hydroxide solution.
- Add the internal standard solution.
- Add 2.0 mL of dichloromethane and vortex for at least 5 minutes.
- Centrifuge the suspension at approximately 10,000 g for at least 5 minutes.[7]

- Carefully collect the organic (dichloromethane) layer and filter it through a 0.2 µm syringe filter into a GC vial.[6]

GC-MS/MS Instrumental Conditions

The following are typical GC-MS/MS conditions that can be adapted for the analysis of volatile nitrosamines in vortioxetine.

Parameter	Condition
GC System	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 7010B Triple Quadrupole GC/MS or equivalent
Column	SH-I-624Sil MS (30 m x 0.25 mm I.D., df = 1.4 µm) or equivalent[8]
Injection Volume	1-2 µL[8]
Injection Mode	Splitless[8]
Inlet Temperature	250 °C[8]
Oven Program	50 °C (hold for 1 min), then ramp at 20 °C/min to 250 °C (hold for 3 min)[8]
Carrier Gas	Helium at a constant flow
Ion Source	Electron Ionization (EI)
Ion Source Temp.	230 °C[8]
Interface Temp.	250 °C[8]
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Standard Preparation

- Stock Solutions (1000 µg/mL): Prepare individual stock solutions of each target nitrosamine and internal standard (e.g., NDMA-d6, NDEA-d10) in methanol.[1][6]

- Intermediate Standard Mix (1 µg/mL): Prepare a mixed working standard solution by diluting the stock solutions in dichloromethane.[1]
- Calibration Standards: Prepare a series of calibration standards by serially diluting the intermediate standard mix with dichloromethane to achieve concentrations ranging from approximately 0.5 ng/mL to 100 ng/mL.[1]

Quantitative Data Summary

The following tables summarize quantitative data from a UFLC-MS method for the analysis of N-Nitroso Vortioxetine, which can serve as a reference for expected performance.

Table 1: Limit of Detection (LOD) and Limit of Quantification (LOQ)[2]

Analyte	LOD (ppm)	LOQ (ppm)
N-Nitroso Vortioxetine	0.660	1.995

Table 2: Precision[2]

Analyte	Precision (%RSD)
N-Nitroso Vortioxetine	1.07

Table 3: Accuracy (% Recovery)[2]

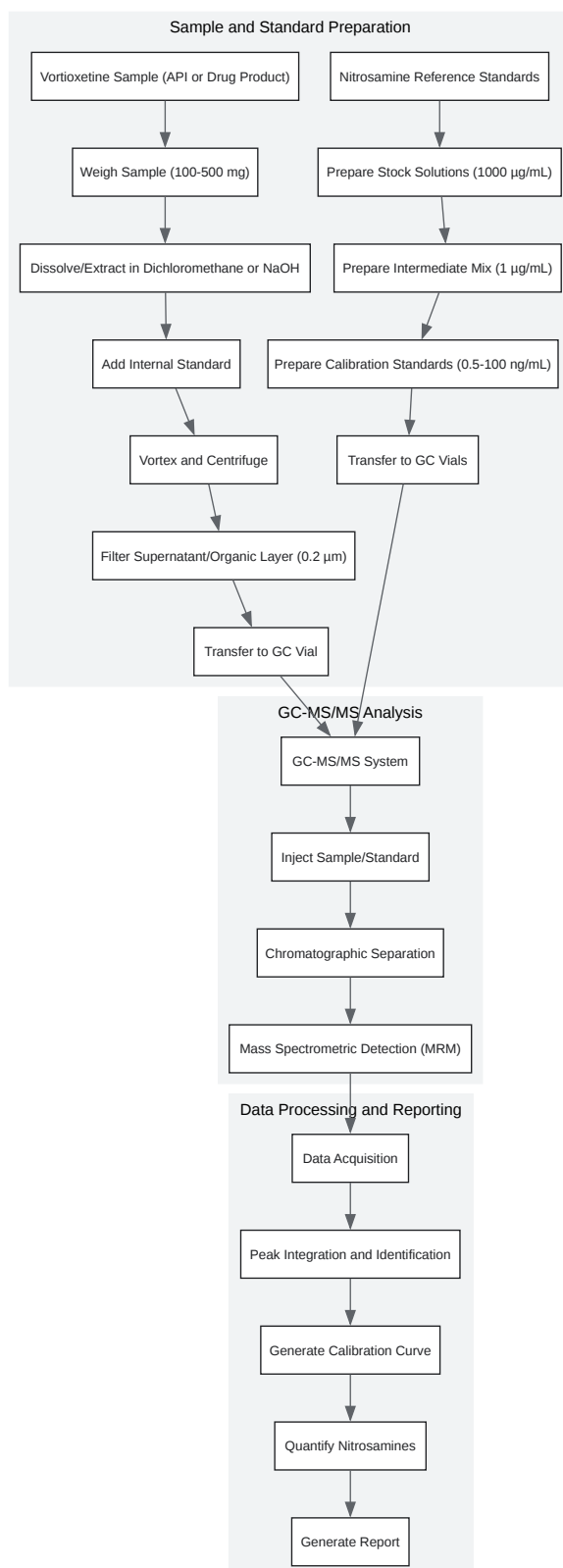
Spiked Level	% Recovery
LOQ	92.42 - 104.54
50%	92.42 - 104.54
100%	92.42 - 104.54
150%	92.42 - 104.54

Table 4: Linearity[2]

Analyte	Correlation Coefficient (r ²)
N-Nitroso Vortioxetine	0.99964

Experimental Workflow and Diagrams

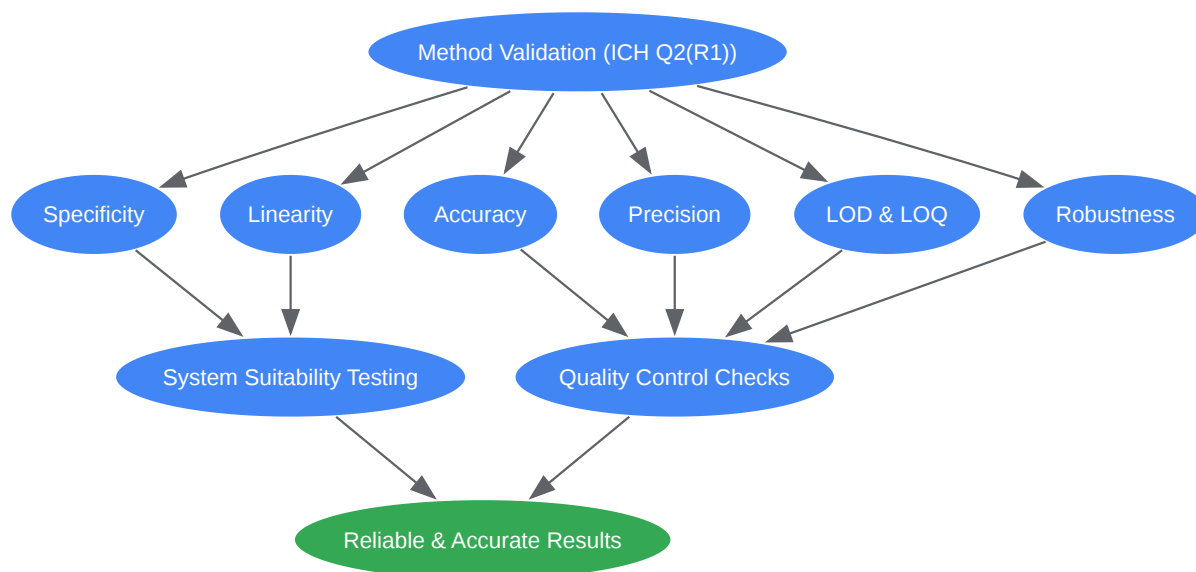
The overall workflow for the GC-MS analysis of volatile nitrosamines in vortioxetine is depicted in the following diagram.



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Caption: Experimental workflow for GC-MS analysis of nitrosamines in vortioxetine.

The logical relationship for ensuring accurate and reliable results in nitrosamine analysis involves a series of verification and validation steps.



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Caption: Logical relationship for analytical method validation.

Conclusion

This application note provides a comprehensive protocol for the GC-MS analysis of volatile nitrosamines in vortioxetine. The described methods for sample preparation, instrumental analysis, and quantification are based on established practices and regulatory guidance.^{[1][4][6]} Adherence to a well-validated analytical method is crucial for ensuring the safety and quality of pharmaceutical products by accurately monitoring and controlling the levels of these potentially carcinogenic impurities. The provided workflow and logical diagrams serve as a guide for researchers and scientists in the development and implementation of robust analytical methods for nitrosamine analysis.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. A Useful UFLC-MS Technique for Analysing N-Nitroso Vortioxetine Is a Nitrosamine Drug Substance Related Impurities \(NDSRIs\) in Vortioxetine Hydrobromide Drug Substance Employing a Low-Cost Single Quadrupole Mass Spectrometer \[scirp.org\]](#)
- [3. veeprho.com \[veeprho.com\]](#)
- [4. propharmagroup.com \[propharmagroup.com\]](#)
- [5. apic.cefic.org \[apic.cefic.org\]](#)
- [6. agilent.com \[agilent.com\]](#)
- [7. edqm.eu \[edqm.eu\]](#)
- [8. shimadzu.com \[shimadzu.com\]](#)
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